

Cholesteryl Heptanoate: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cholesteryl heptanoate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Cholesteryl heptanoate, a cholesterol ester, holds a significant place in the history of materials science as a member of the class of compounds that led to the discovery of liquid crystals. This technical guide provides an in-depth overview of the discovery, history, physicochemical properties, synthesis, and applications of **cholesteryl heptanoate**. Detailed experimental protocols for its synthesis and its use in thermochromic liquid crystal formulations are presented. Furthermore, its relevance in biological systems is discussed through the illustration of the cholesterol esterification pathway. This document is intended to be a core resource for researchers, scientists, and drug development professionals working with or interested in cholesteryl esters and their diverse applications.

Discovery and History

The story of **cholesteryl heptanoate** is intrinsically linked to the groundbreaking discovery of a new state of matter: liquid crystals. In 1888, the Austrian botanist Friedrich Reinitzer was studying the physicochemical properties of derivatives of cholesterol.^{[1][2][3]} He observed that cholesteryl benzoate exhibited two distinct melting points; at 145.5 °C, it melted into a cloudy liquid, and at 178.5 °C, this turbid fluid became clear.^{[1][4]} This unusual behavior was the first documented observation of a liquid crystalline phase.^{[2][5]}

Following Reinitzer's discovery, a surge of scientific inquiry into other cholesterol esters began, with the aim of characterizing their unique optical and thermal properties.[3][5] While the exact date and discoverer of the first synthesis of **cholesteryl heptanoate** are not precisely documented in readily available historical records, it was synthesized and studied as part of this broader scientific exploration of "cholesteric" liquid crystals, a term coined by Otto Lehmann in 1904.[1] These investigations laid the foundation for the development of liquid crystal displays (LCDs) and other technologies that rely on the unique properties of these materials.[5]

Physicochemical Properties

Cholesteryl heptanoate is a white crystalline solid at room temperature.[6] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
IUPAC Name	[(3S,8S,9S,10R,13R,14S,17R)-10,13-dimethyl-17-[(2R)-6-methylheptan-2-yl]-2,3,4,7,8,9,11,12,14,15,16,17-dodecahydro-1H-cyclopenta[a]phenanthren-3-yl] heptanoate	[2]
CAS Number	1182-07-6	[2]
Molecular Formula	C ₃₄ H ₅₈ O ₂	[2]
Molecular Weight	498.82 g/mol	[5]
Melting Point	111.4 - 113 °C	[1][5]
Boiling Point	530.3 - 553.5 °C (estimated)	[1][5]
Density	0.9681 g/cm ³ (estimated)	[1]
Refractive Index	1.5250 (estimated)	[1]
Solubility	Insoluble in water. Soluble in organic solvents like chloroform and ethanol.	

Experimental Protocols

Synthesis of Cholesteryl Heptanoate

A common and historically relevant method for the synthesis of **cholesteryl heptanoate** is the esterification of cholesterol with heptanoyl chloride, the acid chloride of heptanoic acid. More modern methods, such as the Steglich esterification, offer milder reaction conditions.

Method 1: Acyl Chloride Esterification

This method involves the reaction of cholesterol with heptanoyl chloride in the presence of a base, such as pyridine, to neutralize the hydrochloric acid byproduct.

- Materials:
 - Cholesterol
 - Heptanoyl chloride
 - Pyridine (anhydrous)
 - Toluene (anhydrous)
 - Ethanol
 - Distilled water
 - Anhydrous magnesium sulfate
- Procedure:
 - In a round-bottom flask, dissolve cholesterol in anhydrous toluene.
 - Add an equimolar amount of anhydrous pyridine to the solution.
 - Cool the mixture in an ice bath.
 - Slowly add an equimolar amount of heptanoyl chloride to the stirred solution.

- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, quench the reaction by slowly adding distilled water.
- Separate the organic layer and wash it sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and evaporate the solvent under reduced pressure.
- Recrystallize the crude product from hot ethanol to yield pure **cholesteryl heptanoate**.

Method 2: Steglich Esterification

This method utilizes dicyclohexylcarbodiimide (DCC) as a coupling agent and 4-dimethylaminopyridine (DMAP) as a catalyst for the esterification of cholesterol with heptanoic acid under mild, neutral conditions.^{[7][8][9]}

- Materials:
 - Cholesterol
 - Heptanoic acid
 - Dicyclohexylcarbodiimide (DCC)
 - 4-Dimethylaminopyridine (DMAP)
 - Dichloromethane (anhydrous)
 - Hexane
 - Ethyl acetate
- Procedure:

- Dissolve cholesterol, heptanoic acid (1.2 equivalents), and a catalytic amount of DMAP in anhydrous dichloromethane.
- Cool the solution in an ice bath.
- Add a solution of DCC (1.2 equivalents) in anhydrous dichloromethane dropwise to the stirred mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- A white precipitate of dicyclohexylurea (DCU) will form.
- Filter off the DCU precipitate and wash it with dichloromethane.
- Combine the filtrate and washings, and evaporate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel using a hexane/ethyl acetate gradient.
- Combine the fractions containing the product and evaporate the solvent to obtain pure **cholesteryl heptanoate**.

Preparation of a Thermochromic Liquid Crystal Formulation

Cholesteryl heptanoate can be used as a component in thermochromic liquid crystal mixtures, which change color in response to temperature variations. The exact color and temperature range can be tuned by adjusting the composition of the mixture.

- Materials:
 - **Cholesteryl heptanoate**
 - Cholesteryl oleyl carbonate
 - Cholesteryl benzoate
 - Small glass vial

- Heat gun or hot plate
- Black backing material (e.g., black cardstock)
- Clear adhesive tape
- Procedure:
 - Weigh out the desired ratios of **cholesteryl heptanoate**, cholesteryl oleyl carbonate, and cholesteryl benzoate into a small glass vial. A typical starting ratio could be 1:1:1 by weight.
 - Gently heat the vial using a heat gun or on a hot plate until the mixture melts into a homogenous, clear liquid.
 - While the mixture is still in its liquid state, apply a small amount onto the black backing material.
 - Cover the liquid crystal layer with a piece of clear adhesive tape to protect it from the atmosphere.
 - Allow the formulation to cool to room temperature.
 - Observe the color of the liquid crystal film. Gently touch the backing material to warm it with your finger and observe the color change as the temperature increases.

Biological Relevance and Signaling Pathways

While **cholesteryl heptanoate** itself is not a direct signaling molecule in biological pathways, as a cholesteryl ester, it is part of the broader landscape of cholesterol metabolism and transport, which is crucial for cellular function.^[10] In cells, free cholesterol is esterified to a fatty acid to form a cholesteryl ester, a more hydrophobic molecule that can be stored in lipid droplets or packaged into lipoproteins for transport.^[10]

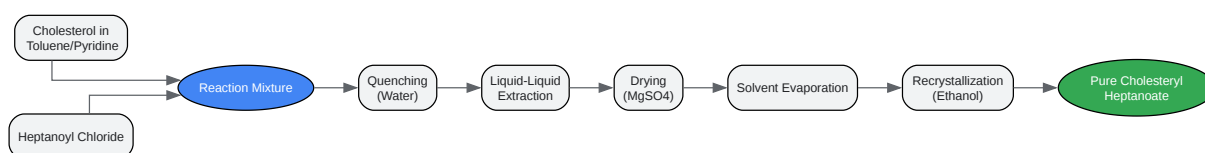
This esterification process is primarily catalyzed by the enzyme Acyl-CoA:cholesterol acyltransferase (ACAT).^[11] The reverse reaction, the hydrolysis of cholesteryl esters back to free cholesterol and a fatty acid, is catalyzed by cholesterol esterases.^[11] The balance

between cholesterol esterification and hydrolysis is critical for maintaining cellular cholesterol homeostasis.[11]

Recent research has indicated that signaling through the cholecystokinin 2 receptor (CCK2R), a G protein-coupled receptor, can lead to an increase in cholesterol esterification, which in turn contributes to tumor cell proliferation and invasion.[12] This highlights a link between a specific signaling pathway and the regulation of cholesteryl ester levels.

Visualizations

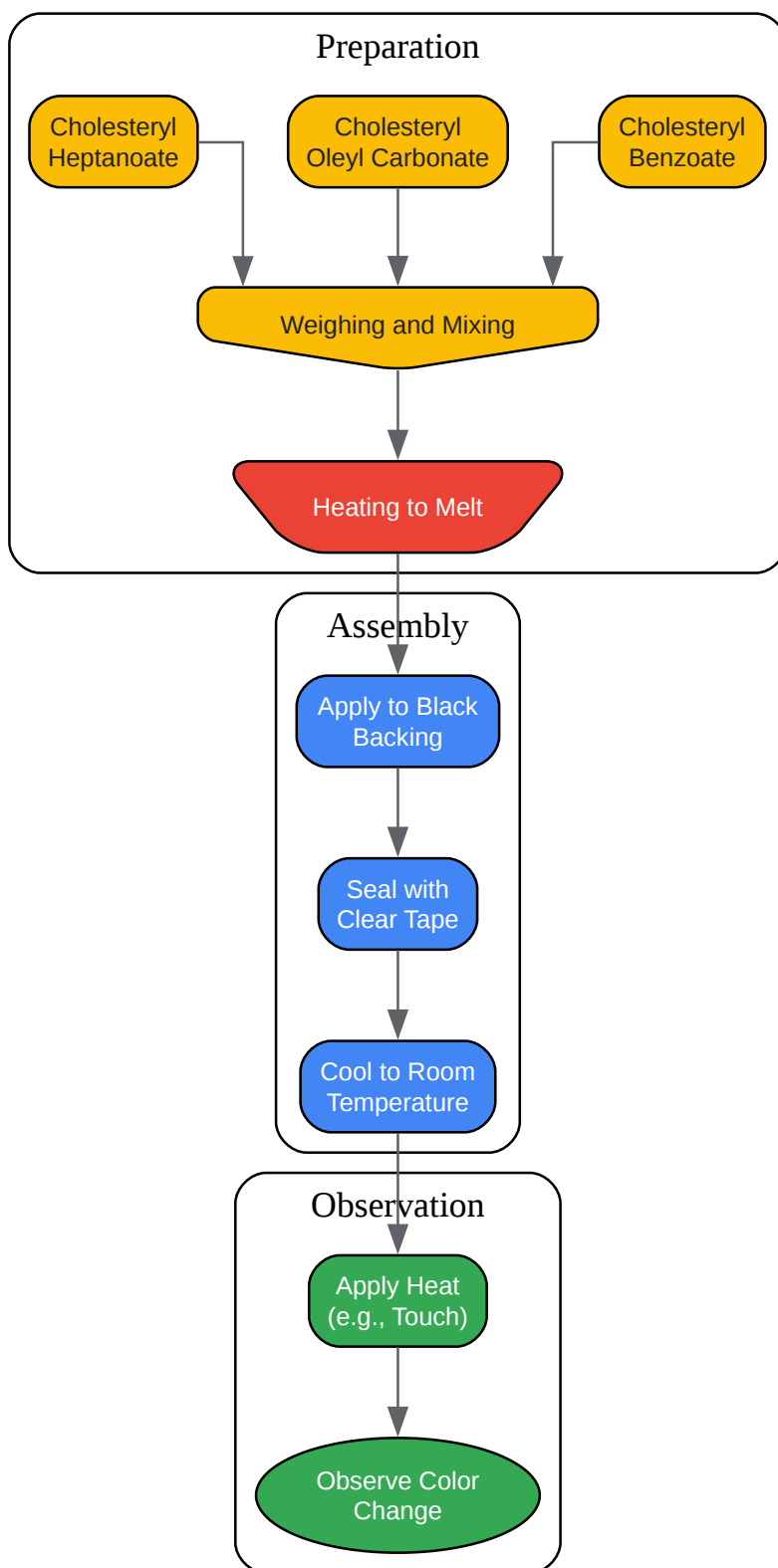
Synthesis of Cholesteryl Heptanoate (Acyl Chloride Method)



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Caption: Workflow for the synthesis of **cholesteryl heptanoate**.

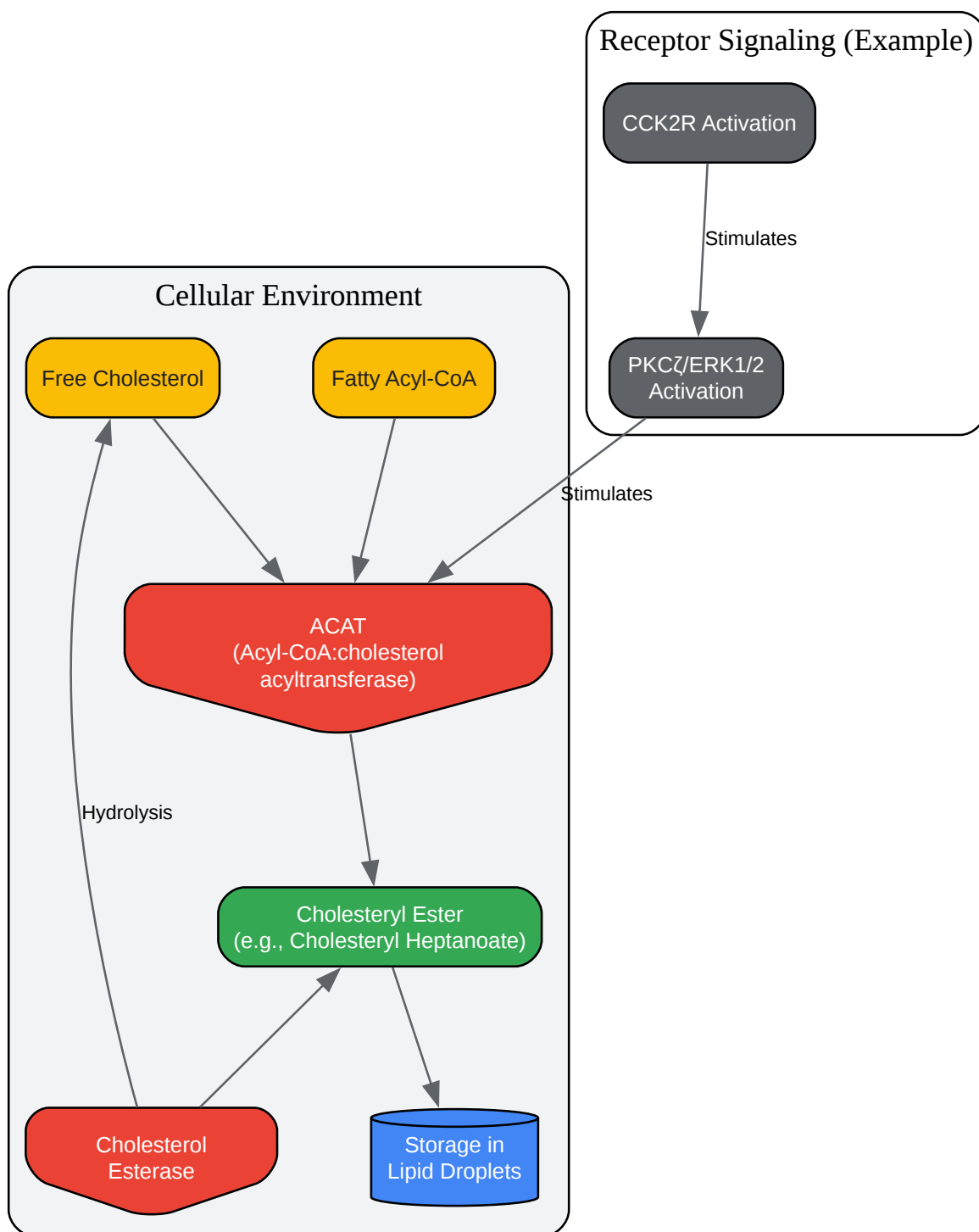
Application in a Thermochromic Liquid Crystal Display



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Caption: Workflow for creating a thermochromic display.

Cholesterol Esterification Signaling Pathway



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Caption: Cellular cholesterol esterification pathway.

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